

Technical Guide: Solubility and Handling of L-Azidoasparagine DCHA Salt

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Compound of Interest

Compound Name: *L-azidoasparagine DCHA salt*

Cat. No.: *B7898428*

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Executive Summary

L-azidoasparagine DCHA salt is the stable, crystalline storage form of (2S)-4-amino-2-azido-4-oxobutanoic acid. While the DCHA counterion confers stability and crystallinity to the otherwise unstable or oily free azido acid, it must typically be removed prior to peptide coupling to prevent side reactions.

Solubility Verdict:

- DMF & DMSO:High. (Primary solvents for stock solutions and analysis).[1]
- Water:Low/Sparingly Soluble. (DCHA is hydrophobic).
- Ethyl Acetate:Moderate. (Used for suspension during desalting).[1][2][3]
- Diethyl Ether / Hexanes:Insoluble. (Used for precipitation).

Chemical Identity & Properties

The DCHA salt exists as an ionic pair between the carboxylate of the azido amino acid and the protonated dicyclohexylamine.

Property	Description
Compound Name	L-Azidoasparagine DCHA Salt
Chemical Name	(2S)-4-amino-2-azido-4-oxobutanoic acid; N-cyclohexylcyclohexanamine
CAS Number	79410-49-4
Molecular Formula	(Salt)
Function	"Clickable" amino acid surrogate; Peptidomimetic building block.
Storage	-20°C, desiccated. Protect from light (azides are photosensitive).

Why the DCHA Salt?

Free

-azido amino acids are often unstable oils that degrade at room temperature. The bulky, lipophilic DCHA base stabilizes the carboxylate, allowing the formation of a solid lattice that resists degradation and moisture absorption.

Solubility Profile

The following table summarizes the solubility behavior based on the polarity and ionic interaction of the DCHA complex.

Solvent	Solubility	Operational Context
DMF (N,N-Dimethylformamide)	High (>100 mg/mL)	Preferred solvent for preparing stock solutions for analysis (HPLC/NMR) or direct coupling (if protocol permits).
DMSO (Dimethyl Sulfoxide)	High (>100 mg/mL)	Alternative to DMF; useful for biological assays or when DMF is contraindicated.
Ethyl Acetate (EtOAc)	Moderate	The salt often forms a suspension rather than a clear solution; critical for the desalting process.
Water	Low	The hydrophobic cyclohexyl rings of DCHA prevent aqueous solubility.
Diethyl Ether / TBME	Insoluble	Used to crash (precipitate) the salt out of solution during purification.



Technical Insight: While soluble in DMF/DMSO, the presence of the DCHA amine (a secondary amine) can interfere with standard Fmoc/Boc coupling protocols by causing salt exchange or acting as a base. Standard practice dictates converting the salt to the free acid immediately before use.

Critical Protocol: Desalting (Liberation of Free Acid) [4]

This is the standard workflow for preparing L-azidoasparagine for peptide synthesis. The DCHA is removed via acid extraction, leaving the free azido acid in the organic layer.[4]

Reagents Required[1][2][3][5][6][7][8][9][10][11]

- L-Azidoasparagine DCHA salt[4][5]

- Ethyl Acetate (EtOAc)[4][6]

- 10% Phosphoric Acid (

) or 5%

(aq)

- Saturated NaCl (Brine)

- Anhydrous

or

Step-by-Step Methodology

- Suspension: Suspend the DCHA salt in EtOAc (approx. 10 mL per 1 g of salt). It may not dissolve completely at this stage.

- Acidification: Transfer to a separatory funnel. Add an equal volume of 10%

[3] Shake vigorously for 1-2 minutes.

- Mechanism:[3][7] The acid protonates the DCHA to form DCHA

(water-soluble) and protonates the azido acid to its free form (EtOAc-soluble).

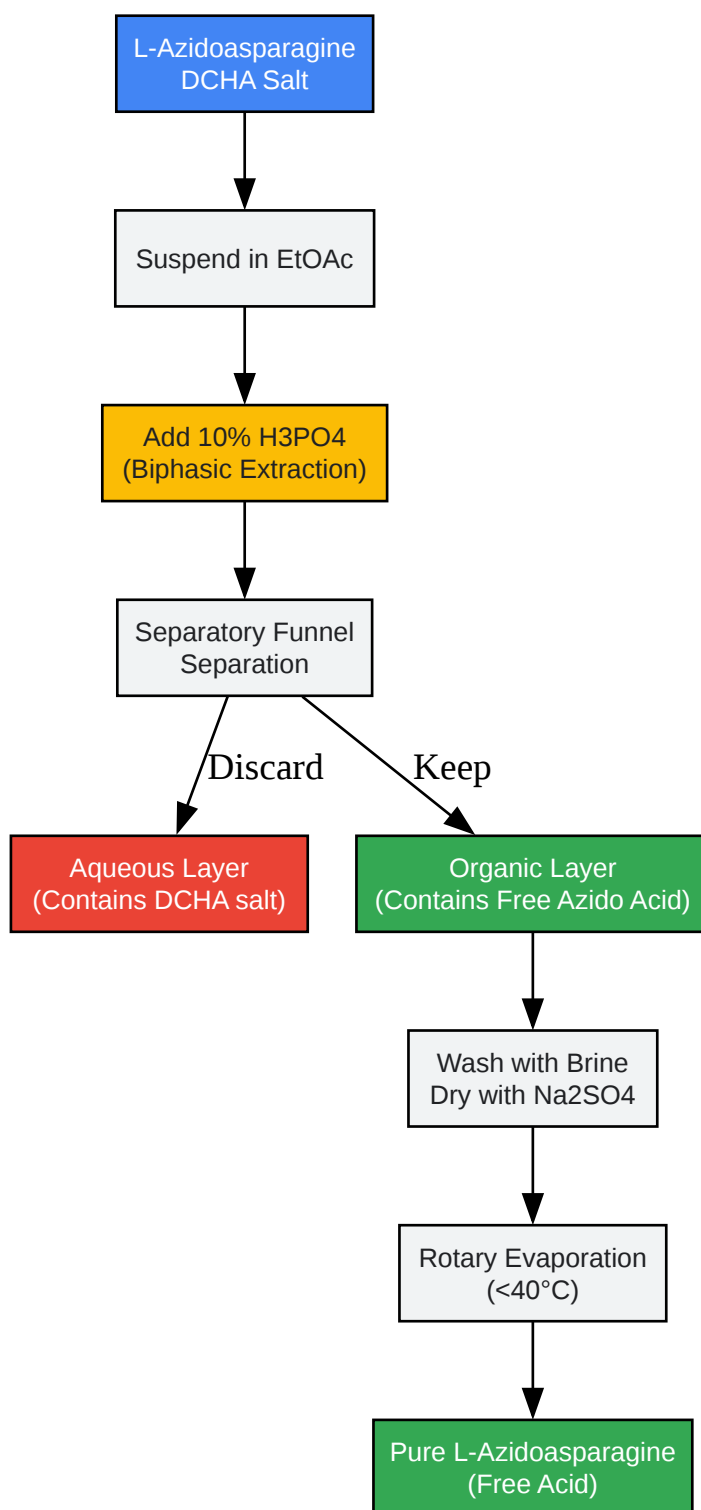
- Phase Separation: Allow layers to separate. The solid should disappear as the free acid dissolves in EtOAc.

- Extraction: Drain the lower aqueous layer (contains DCHA). Wash the organic layer 2 more times with 10%

to ensure complete removal of amine.

- Washing: Wash the organic layer once with Brine (sat. NaCl) to remove excess acid and water.
- Drying: Collect the organic layer and dry over anhydrous
for 20 minutes.
- Concentration: Filter off the drying agent and evaporate the EtOAc on a rotary evaporator (C) to yield the free L-azidoasparagine as an oil or amorphous solid.
 - Note: Use immediately.^[4] Do not store the free acid for long periods.

Workflow Diagram (Desalting)



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Caption: Workflow for liberating free L-azidoasparagine from its DCHA salt precursor.

Direct Use in DMF/DMSO (Analytical)

If you need to determine the precise solubility limit for a specific batch (e.g., for analytical standards), use the following self-validating protocol.

Protocol: Visual Saturation Method

- Weighing: Weigh 100 mg of **L-azidoasparagine DCHA salt** into a clear 2 mL HPLC vial.

- Solvent Addition: Add 500

µL of DMF (or DMSO).

- Agitation: Vortex for 30 seconds.

- Observation:

- Clear Solution: Solubility > 200 mg/mL. (Stop here; this is sufficient for all standard applications).

- Cloudy/Solid Remains: Add DMF in 100

µL increments, vortexing between additions, until clear.

- Calculation:

“

Safety Note: Azides are potentially explosive.[4] While organic azides are generally stable if the ratio of Carbon to Nitrogen is

(C/N > 3), always work behind a blast shield when handling concentrated azide solutions or heating them.

Applications & Context

Solid Phase Peptide Synthesis (SPPS)[4][7][11]

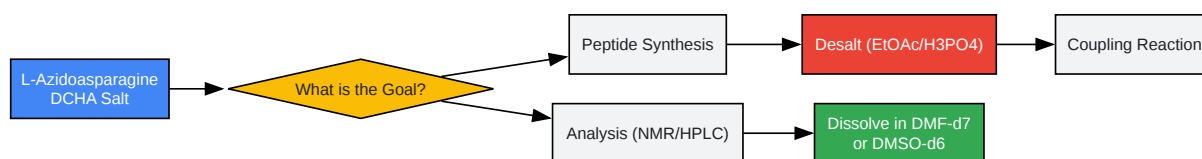
- Coupling: After desalting, the free acid is coupled using standard reagents (e.g., DIC/Oxyma or HATU/DIPEA) in DMF.[7]
- Direct Coupling (Rare): Some protocols describe using DCHA salts directly with HOBt or HOAt, relying on the coupling reagent to activate the carboxylate despite the salt. However, this risks slower kinetics and is not recommended for high-value sequences.

Click Chemistry (CuAAC)

The

-azido group serves as a bioorthogonal handle. Once the peptide is synthesized (containing the azido-Asn residue), it can be reacted with alkynes via Copper-Catalyzed Azide-Alkyne Cycloaddition.

Decision Tree: Solvent & Handling



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Caption: Decision matrix for handling DCHA salts based on experimental intent.

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